

# Proper Disposal Procedures for Usp8-IN-2

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## Compound of Interest

Compound Name: Usp8-IN-2

Cat. No.: B12398559

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The following guide provides essential safety and logistical information for the proper disposal of **Usp8-IN-2**, a deubiquitinase inhibitor. Adherence to these procedures is critical to ensure personnel safety and environmental protection, as **Usp8-IN-2** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup>

## Hazard Identification and Classification

**Usp8-IN-2** is classified as a hazardous substance. All waste containing this chemical, including pure compound, solutions, and contaminated materials, must be treated as hazardous waste.

<sup>[1]</sup><sup>[2]</sup>

Hazard Class	GHS Classification	Precautionary Statement Code	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302	Harmful if swallowed.
Acute Aquatic Toxicity	Category 1	H400	Very toxic to aquatic life.
Chronic Aquatic Toxicity	Category 1	H410	Very toxic to aquatic life with long lasting effects.

Data sourced from **Usp8-IN-2** Safety Data Sheet.<sup>[1]</sup>

Key precautionary statements for disposal include:

- P273: Avoid release to the environment.[1]
- P391: Collect spillage.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[1]

## Personal Protective Equipment (PPE)

Before handling **Usp8-IN-2** for any purpose, including disposal, personnel must be equipped with the appropriate PPE to prevent exposure.[1]

- Eye Protection: Wear safety goggles with side shields.
- Hand Protection: Use protective, chemical-resistant gloves.
- Skin and Body Protection: Wear an impervious lab coat or other protective clothing.
- Respiratory Protection: If handling the powder form or creating aerosols, use a suitable respirator. Work should be conducted in an area with adequate exhaust ventilation.[1]

## Step-by-Step Disposal Protocol for Usp8-IN-2 Waste

Disposal of **Usp8-IN-2** must comply with all applicable federal, state, and local regulations.[3]

This protocol provides a general framework; researchers must consult and follow their institution's specific Environmental Health and Safety (EHS) guidelines.[4]

### Step 1: Waste Segregation and Collection

- Identify Waste Streams: All materials contaminated with **Usp8-IN-2** are considered hazardous waste. This includes:
  - Unused or expired **Usp8-IN-2** powder.
  - Stock solutions and diluted working solutions.
  - Contaminated lab supplies (e.g., pipette tips, gloves, absorbent paper, vials).[5]
  - Rinsate from cleaning contaminated glassware.[6]

- Segregate Waste: Do not mix **Usp8-IN-2** waste with non-hazardous trash or other incompatible chemical waste streams.<sup>[6]</sup> Store in a designated hazardous waste accumulation area within the laboratory.<sup>[5]</sup>

## Step 2: Container Selection and Labeling

- Choose a Suitable Container:
  - Use a container that is in good condition, free of leaks, and compatible with the waste type (e.g., a high-density polyethylene bottle for liquids).<sup>[6]</sup>
  - The container must have a leak-proof, screw-on cap. Parafilm or corks are not acceptable closures.<sup>[5]</sup>
- Label the Container Immediately:
  - As soon as waste is added, affix a "Hazardous Waste" tag provided by your institution's EHS department.<sup>[2][4]</sup>
  - The label must include:
    - The words "Hazardous Waste".<sup>[4]</sup>
    - The full chemical name: "**Usp8-IN-2**". Do not use abbreviations.<sup>[4][6]</sup>
    - For mixtures, list all chemical constituents and their approximate percentages.<sup>[4]</sup>
    - The date waste was first added (accumulation start date).<sup>[4]</sup>
    - Principal investigator's name, lab location (building and room number), and contact information.<sup>[4]</sup>
    - Check marks for the appropriate hazard pictograms (e.g., harmful, environmental hazard).<sup>[4]</sup>

## Step 3: Waste Accumulation and Storage

- **Keep Containers Closed:** Waste containers must remain securely closed at all times, except when adding waste.[5][6]
- **Use Secondary Containment:** Place the primary waste container inside a larger, chemically compatible secondary container (such as a lab tray or bin) to contain any potential leaks or spills.[2][5] The secondary container should be capable of holding 110% of the volume of the primary container.[5]
- **Store Safely:** Store the contained waste in a designated, secure area away from general laboratory traffic and incompatible materials.[6]

## Step 4: Disposal of Empty Usp8-IN-2 Containers

Containers that once held **Usp8-IN-2** must be decontaminated before being discarded as regular trash.

- **Triple Rinse:** Rinse the empty container three times with a suitable solvent (e.g., DMSO, ethanol) that can dissolve the compound.[6]
- **Collect Rinsate:** The solvent rinsate is now considered hazardous waste and must be collected in your **Usp8-IN-2** liquid waste container.[2][6]
- **Deface the Label:** Completely remove or deface the original manufacturer's label on the empty container.[2]
- **Dispose of Container:** The triple-rinsed, unlabeled container can now be disposed of in the regular trash.[2][6]

## Step 5: Arrange for Final Disposal

- **Contact EHS:** Do not pour **Usp8-IN-2** waste down the drain or discard it as regular trash.[4][7]
- **Schedule Pickup:** Once the waste container is full or the accumulation time limit set by your institution (often 90 days) is approaching, contact your EHS or Hazardous Waste Program to schedule a pickup.[4][5] Submit a completed hazardous waste information form as required.[4]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Usp8-IN-2** waste.



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Caption: Workflow for the safe disposal of **Usp8-IN-2** hazardous waste.

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